

Basic Storage & Handling Specifications

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Compound Focus: Nvp-aew541

CAS No.: 475488-34-7

Cat. No.: S517365

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The table below summarizes the fundamental storage and handling parameters for **NVP-AEW541**.

Parameter	Specification
Physical Form	White to off-white/beige powder [1] [2]
Purity	≥98% (HPLC) [1]
Recommended Storage Temperature	2-8°C [1] [3] or -20°C [2]
Storage Condition	Desiccate [3]
Solubility (DMSO)	~2 mg/mL to 88 mg/mL (approximately 4.5 - 200 mM) [1] [2]
Solubility (Water)	<1 mg/mL (practically insoluble) [2]
Molecular Weight	439.55 g/mol [1] [2]
CAS Number	475489-16-8 [1] [3]

Troubleshooting Common Issues

Here are solutions to common problems researchers might encounter:

- Problem: Poor solubility in aqueous buffers.
 - Solution: **NVP-AEW541** has very low solubility in water. Always prepare a stock solution in 100% DMSO first [2]. For *in vivo* studies, a recommended vehicle is **30% PEG400 + 0.5% Tween80 + 5% propylene glycol** [2].
- Problem: Precipitation upon dilution from DMSO stock.
 - Solution: Ensure the final DMSO concentration in your assay is low (typically <0.5-1%) [2]. Warm the stock solution at 37°C and briefly sonicate it before dilution to improve solubility [3].
- Problem: Compound degradation or loss of activity over time.
 - Solution: Adhere strictly to the storage temperature. For long-term storage (several months), keep the powder desiccated at -20°C. Stock solutions in DMSO are best used immediately but can be stored at -80°C for up to 6 months [2].
- Problem: Inconsistent results in cellular assays.
 - Solution: Confirm the concentration of your stock solution. Note that **NVP-AEW541**, while selective for IGF-1R at the cellular level, also inhibits the Insulin Receptor (InsR) in cell-free assays [1] [2]. Consider this potential off-target effect in your experimental interpretation.

Experimental Protocols

Protocol 1: Preparing a Stock Solution for In Vitro Assays

This protocol outlines the steps for creating a DMSO stock solution suitable for cell-based experiments.

- **Equilibration:** Remove the vial from the refrigerator or freezer and allow it to warm to room temperature before opening to prevent condensation [3].
- **Weighing:** Accurately weigh the desired amount of **NVP-AEW541** powder.
- **Dissolution:** Add the appropriate volume of pure, anhydrous DMSO to achieve your target concentration (e.g., 10-100 mM).
- **Solubilization:** If the powder does not dissolve completely, warm the tube gently at 37°C and shake it in an ultrasonic water bath for a short period [3].
- **Aliquoting and Storage:** Vortex the solution to ensure homogeneity. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store aliquots at **-20°C or -80°C** [2] [3].

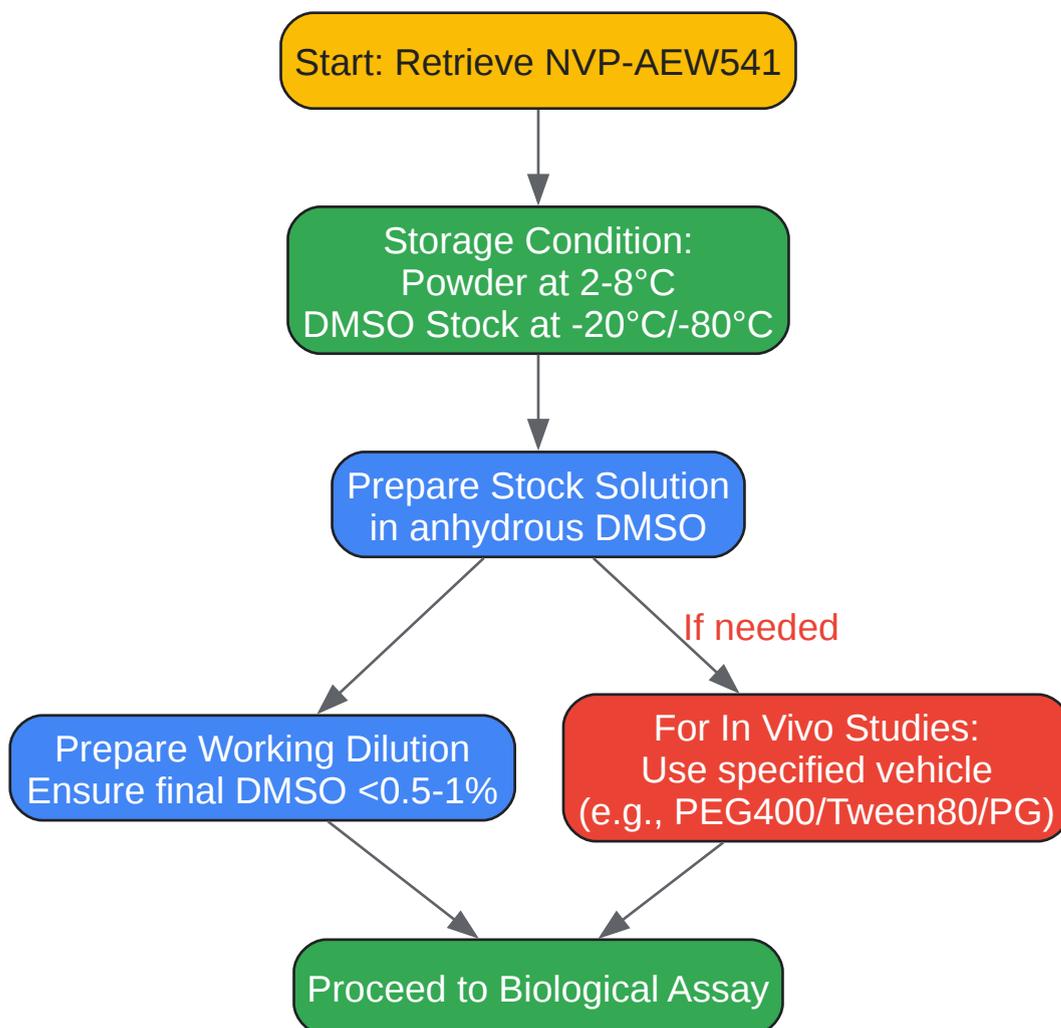
Protocol 2: Cell-Based Proliferation Assay (Adapted from Supplier Data)

This is a general protocol for assessing the anti-proliferative effects of **NVP-AEW541** [2].

- **Cell Seeding:** Seed cells (e.g., 3,000-6,000 cells per well) in a 96-well plate with 100 μ L of culture medium.
- **Incubation:** Allow cells to adhere for 24 hours.
- **Dosing:** Add prepared serial dilutions of **NVP-AEW541** to the wells. Include a vehicle control (DMSO at the same final concentration).
- **Incubation:** Incubate the cells for 72 hours.
- **Analysis:** Fix the cells with glutaraldehyde and stain with Methylene Blue (or use an MTS/MTT assay). Measure the absorbance to quantify cell proliferation.

Workflow Diagram: From Storage to Assay

The diagram below illustrates the logical workflow for handling **NVP-AEW541** in a typical experiment.



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References

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